

Application Notes and Protocols for the Analytical Characterization of 4'-Aminooctanophenone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4'-Aminooctanophenone

CAS No.: 63884-78-6

Cat. No.: B1215662

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

4'-Aminooctanophenone is a chemical compound of interest in various fields, including pharmaceutical research and organic synthesis. Its structure, featuring a long alkyl chain, a keto group, and an amino group on a phenyl ring, imparts specific chemical properties that necessitate a multi-faceted analytical approach for comprehensive characterization. This document provides detailed application notes and robust protocols for the qualitative and quantitative analysis of **4'-Aminooctanophenone**, ensuring scientific integrity and enabling reproducible results. The methodologies described herein are grounded in established analytical principles and adapted for the specific attributes of this molecule.

Physicochemical Properties

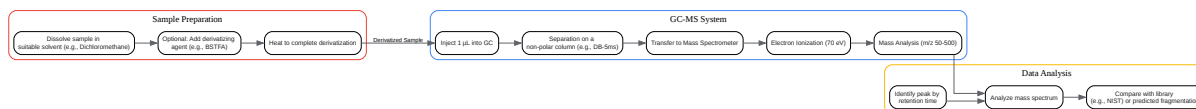
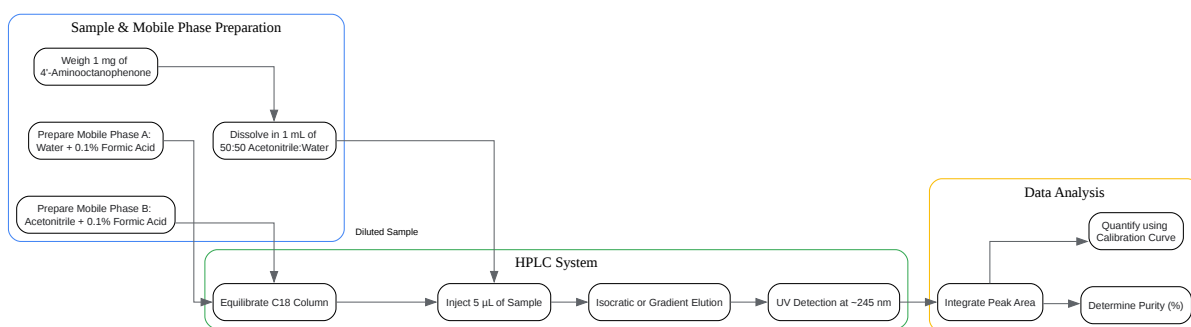
A foundational understanding of the physicochemical properties of **4'-Aminooctanophenone** is crucial for method development.

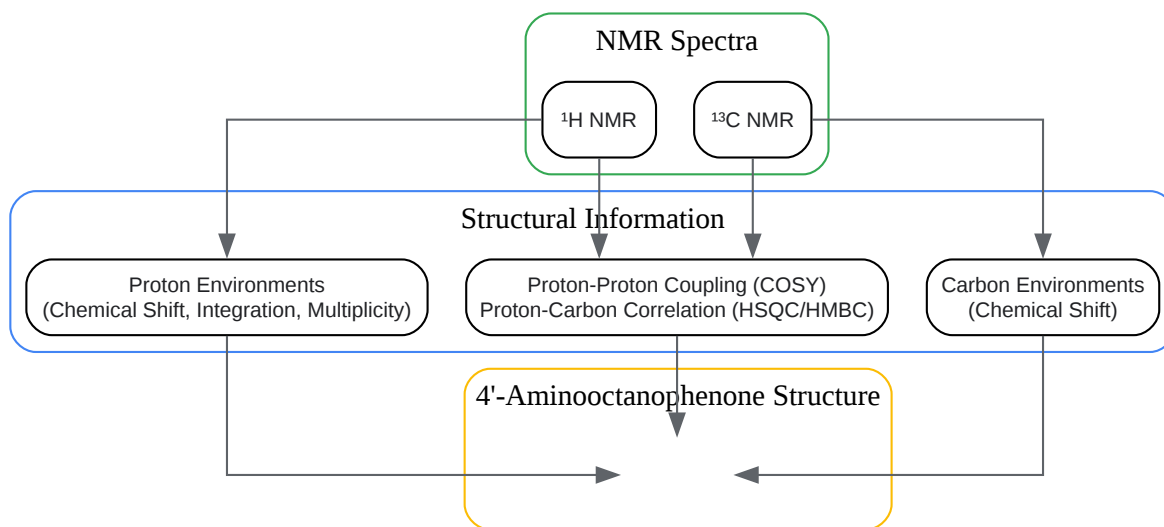
Property	Value	Source
Molecular Formula	C ₁₄ H ₂₁ NO	PubChem[1]
Molecular Weight	219.32 g/mol	PubChem[1]
XLogP3-AA	3.9	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	7	PubChem[1]

High-Performance Liquid Chromatography (HPLC) for Purity Assessment and Quantification

Expertise & Experience: HPLC is the cornerstone for assessing the purity of **4'-Aminooctanophenone** and for its quantification in various matrices. A reversed-phase method is most suitable, given the compound's moderate hydrophobicity (XLogP3-AA of 3.9)[1]. The aromatic ring provides a strong chromophore for UV detection. The selection of a C18 column offers excellent retention and separation from potential non-polar and polar impurities. The mobile phase, a mixture of acetonitrile and water with a mild acid modifier like acetic or formic acid, ensures good peak shape and ionization for potential mass spectrometry coupling.

Experimental Workflow: HPLC Analysis





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Sources

- 1. 4-Aminooctoylphenone | $\text{C}_{14}\text{H}_{21}\text{NO}$ | CID 44965 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for the Analytical Characterization of 4'-Aminooctanophenone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1215662/docs#application-notes-and-protocols-for-the-analytical-characterization-of-4-aminooctanophenone>]

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